

Application Notes and Protocols for Calcium Imaging Experiments with Z944

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Compound of Interest		
Compound Name:	Z944	
Cat. No.:	B611919	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Z944**, a potent and selective T-type calcium channel blocker, in calcium imaging experiments. Detailed protocols for both standalone calcium imaging and combined electrophysiology with two-photon calcium imaging are provided, along with data summaries and visual workflows to facilitate experimental design and execution.

Introduction to Z944

Z944 is a highly selective, orally available antagonist of T-type calcium channels, demonstrating potent blockade of all three isoforms (CaV3.1, CaV3.2, and CaV3.3) with IC50 values in the nanomolar range.[1] T-type calcium channels are low-voltage activated channels that play a crucial role in regulating neuronal excitability, including the generation of burst firing in neurons.[2][3] Dysregulation of T-type channel activity has been implicated in various neurological and psychiatric disorders, making them a key target for therapeutic intervention.[2] [4] **Z944** has been investigated for its potential in treating conditions such as absence seizures, neuropathic pain, and epilepsy.[5][6]

In the context of cellular imaging, **Z944** is a valuable tool for investigating the contribution of T-type calcium channels to intracellular calcium dynamics. It has been shown to effectively





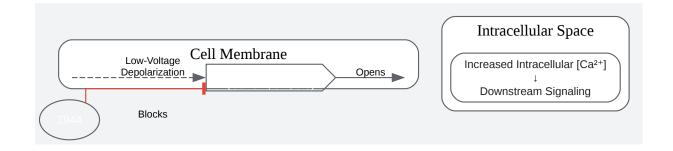


reduce action potential-evoked calcium transients in neurons, providing a means to dissect the role of these channels in calcium signaling pathways.[4][7]

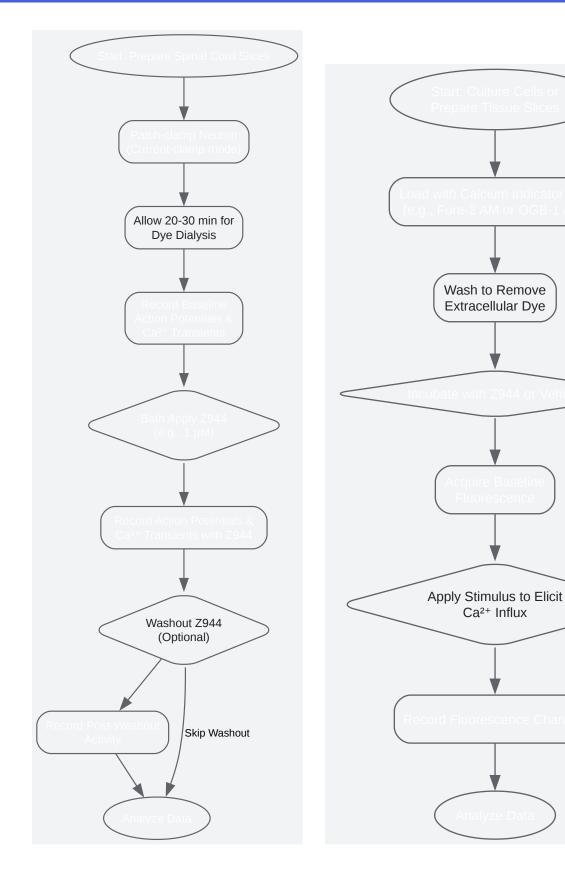
Mechanism of Action

Z944 exerts its effects by directly binding to and blocking the pore of T-type calcium channels. [7] This blockade prevents the influx of calcium ions into the cell in response to membrane depolarization. By selectively inhibiting T-type channels, **Z944** allows researchers to isolate their contribution to overall calcium signaling from that of other voltage-gated calcium channels.









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